

# Physical properties like melting point and boiling point of 4-Bromoisoquinolin-1-amine

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## Compound of Interest

Compound Name: 4-Bromoisoquinolin-1-amine

Cat. No.: B1267284

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## Technical Guide: Physicochemical Properties of 4-Bromoisoquinolin-1-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known and predicted physical properties of **4-Bromoisoquinolin-1-amine**, a heterocyclic amine of interest in medicinal chemistry and materials science. The data presented herein is crucial for its handling, characterization, and application in further research and development.

## Core Physical Properties

The fundamental physical characteristics of **4-Bromoisoquinolin-1-amine** are summarized in the table below. These values are essential for predicting its behavior in various solvents, its stability under different temperature conditions, and its potential for purification.

Property	Value	Source
Molecular Formula	C9H7BrN2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	223.07 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	152-153 °C	<a href="#">[1]</a>
Boiling Point	343.9 ± 27.0 °C	Predicted <a href="#">[1]</a>
Density	1.649 ± 0.06 g/cm³	Predicted <a href="#">[1]</a>
pKa	5.42 ± 0.31	Predicted <a href="#">[1]</a>

## Experimental Protocols for Physical Property Determination

While specific experimental documentation for the determination of the physical properties of **4-Bromoisoquinolin-1-amine** is not readily available in the public domain, the following are standard methodologies employed for such characterizations.

### Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high-purity compound.

#### Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or digital melting point device)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

#### Procedure:

- Sample Preparation: A small amount of the crystalline **4-Bromoisoquinolin-1-amine** is finely ground, if necessary, and packed into a capillary tube to a height of 2-3 mm.

- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.
- Heating: The sample is heated at a controlled rate. Initially, a rapid heating rate can be used to approach the expected melting point. Within 20°C of the expected melting point, the heating rate is reduced to 1-2°C per minute to ensure thermal equilibrium.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transitioned to a liquid is recorded as the end of the melting range.

## Boiling Point Determination (Micro Method)

For determining the boiling point of small quantities of a substance, a micro boiling point determination method is often used.

### Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath)
- Rubber band or wire to attach the test tube and thermometer

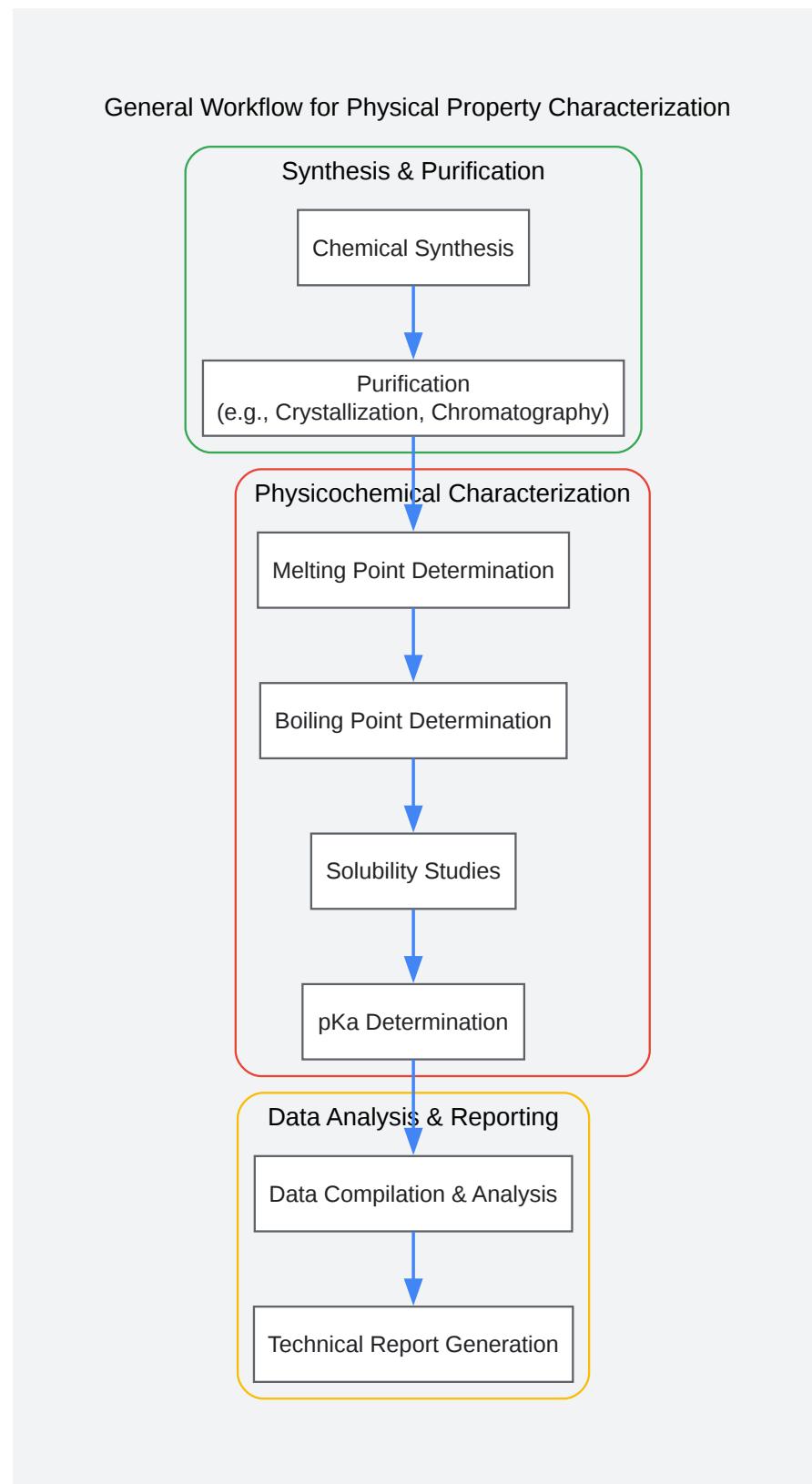
### Procedure:

- Sample Preparation: A small amount of **4-Bromoisoquinolin-1-amine** is placed in the small test tube. A capillary tube is placed inside the test tube with its open end down.
- Apparatus Setup: The test tube is attached to a thermometer, and the assembly is immersed in a heating bath. The top of the test tube should be above the level of the heating fluid.
- Heating: The bath is heated gradually. As the temperature rises, air trapped in the capillary tube will expand and bubble out.

- Observation: Heating is continued until a steady stream of bubbles emerges from the capillary tube. The heat is then removed, and the bath is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Workflow for Physicochemical Characterization

The following diagram illustrates a generalized workflow for the characterization of a novel chemical entity's physical properties.

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Caption: A generalized workflow for the synthesis, purification, and physicochemical characterization of a chemical compound.

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## References

- 1. 4-bromoisoquinolin-1-amine CAS#: 55270-27-4 [amp.chemicalbook.com]
- 2. 4-bromoisoquinolin-1-amine | 55270-27-4 [amp.chemicalbook.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)